

# Propanocaine: An Obscure Anesthetic with Limited Historical Data

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## Compound of Interest

Compound Name: *Propanocaine*

Cat. No.: *B1205979*

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Following a comprehensive review of scientific and historical literature, it has been determined that "**Propanocaine**" is a recognized chemical compound. However, it is not a widely developed or clinically utilized local anesthetic. The available information on its specific discovery, history, and detailed pharmacological properties is exceptionally scarce, precluding the creation of an in-depth technical guide as requested.

There appears to be significant confusion in literature and databases between "**Propanocaine**" and other, more common local anesthetics with similar names, such as Proparacaine (a topical ophthalmic anesthetic) and Procaine (a historically significant injectable anesthetic). While **Propanocaine** shares a structural resemblance to ester-type local anesthetics like procaine and tetracaine, it lacks the extensive documentation of its more famous counterparts.

## Chemical Identity

**Propanocaine** is identified by the CAS number 493-76-5 and has the chemical name [3-(diethylamino)-1-phenylpropyl] benzoate. Its molecular formula is C<sub>20</sub>H<sub>25</sub>NO<sub>2</sub>. The hydrochloride salt form is intended to enhance its solubility and stability.

## Historical Context and Development

The history of local anesthesia is rich, beginning with the isolation of cocaine from coca leaves and the subsequent synthesis of less toxic and non-addictive alternatives. Procaine, synthesized in 1905 by Alfred Einhorn, was a major breakthrough and became the standard for

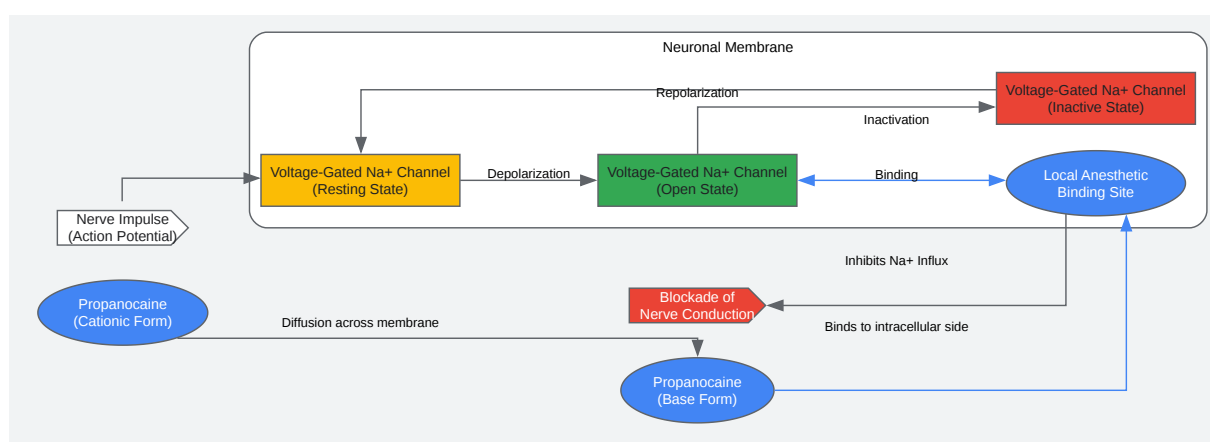
many years. Many other "-caine" anesthetics followed, each with modifications to improve potency, duration of action, and safety profile.

**Propanocaine** appears to be one of the many compounds synthesized during the exploration of local anesthetic agents. However, it did not emerge as a clinically successful drug. Sources indicate that its pharmacokinetic, therapeutic, and toxicological profiles remain largely uncharacterized. Preclinical trials would be necessary to ascertain its potency and safety. This lack of data suggests that **Propanocaine** either did not show significant advantages over existing anesthetics or presented unfavorable characteristics that halted its development.

## Mechanism of Action (Theoretical)

Based on its chemical structure as an ester-type local anesthetic, **Propanocaine**'s theoretical mechanism of action would be the blockade of voltage-gated sodium channels in neuronal cell membranes. This action would prevent the influx of sodium ions necessary for the generation and propagation of action potentials, thereby blocking nerve conduction and producing a local anesthetic effect.

The generalized signaling pathway for local anesthetics is illustrated below.



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Theoretical Mechanism of **Propanocaine** Action.

## Conclusion

Due to the absence of significant historical and experimental data for **Propanocaine**, it is not possible to provide the requested in-depth technical guide. The compound remains an obscure entity in the field of local anesthetics, overshadowed by clinically established agents. Further research and preclinical trials would be required to determine its potential as a therapeutic agent. For a comprehensive historical and technical overview, it would be more fruitful to focus on well-documented anesthetics such as Procaine, Lidocaine, or Bupivacaine.

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